

Application Notes and Protocols: NMR Spectroscopy of 2-(methylamino)-N-propylacetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(methylamino)-N-propylacetamide

Cat. No.: B2394039

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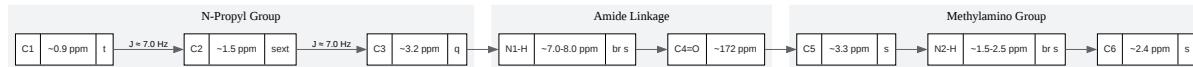
This document provides detailed predicted Nuclear Magnetic Resonance (NMR) spectroscopy data for the compound **2-(methylamino)-N-propylacetamide**. It also includes a comprehensive experimental protocol for the acquisition of ^1H and ^{13}C NMR spectra, intended for the structural characterization and purity assessment of this and similar small molecules.

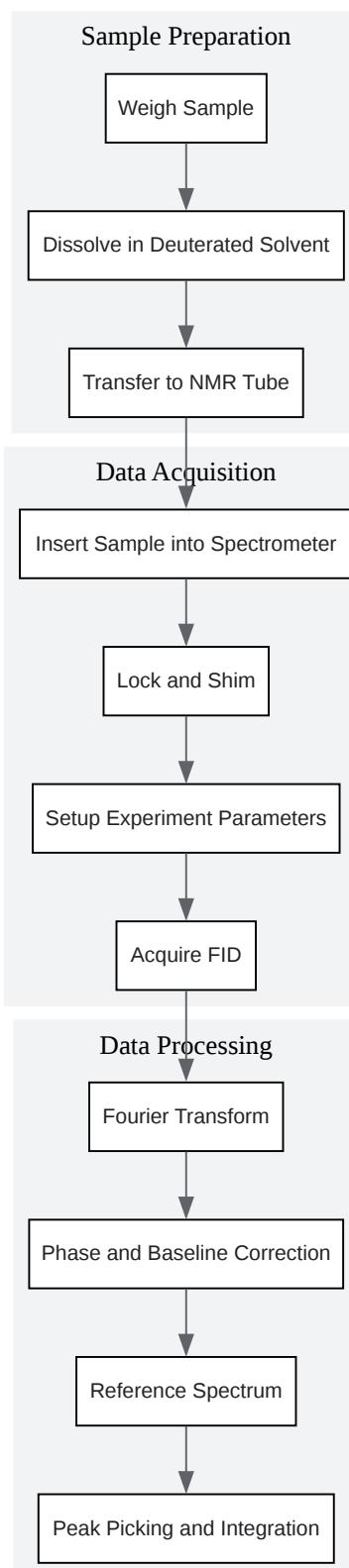
Predicted NMR Spectroscopy Data

Due to the absence of publicly available experimental NMR data for **2-(methylamino)-N-propylacetamide**, the following ^1H and ^{13}C NMR data have been predicted based on established chemical shift principles and correlation tables. These tables provide a guide for the expected spectral features of the molecule.

Chemical Structure and Atom Numbering

The chemical structure of **2-(methylamino)-N-propylacetamide** is presented below, with atoms numbered for clear assignment of the predicted NMR signals.





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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com